

Zileuton-13C2 15N stability under analytical conditions

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Zileuton Solid Forms: Stability and Characterization

The table below summarizes key characteristics of different solid forms of Zileuton, which are critical for its physical stability, especially under humid conditions [1].

Solid Form	Key Characteristics	Phase Stability Against Moisture
Anhydrous Zileuton (Form A)	First reported crystal structure; commercially available form.	Poor (transforms to monohydrate under high humidity)
Zileuton Monohydrate (Form H)	Forms when anhydrous form is exposed to high relative humidity.	N/A (the undesired hydration product)
Zileuton-Nicotinamide (ZIL-NIC) Cocrystal	Cocrystal with nicotinamide (NIC).	Superior
Zileuton-Isonicotinamide (ZIL-ISO) Cocrystal	Cocrystal with isonicotinamide (ISO).	Superior

Experimental Protocols for Stability Assessment

The following methodologies are crucial for evaluating the physical stability of Zileuton solid forms, as referenced in the search results [1].

Solid-State Characterization

A combination of techniques should be employed to fully characterize the solid forms:

- **X-ray Powder Diffraction (XRPD):** Used to determine the crystal structure of the anhydrous form (Form A) and confirm the formation of new cocrystalline phases. The diffraction patterns provide a fingerprint for each unique solid form.
- **Thermal Analysis (DSC/TGA):** Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to analyze melting points, decomposition temperatures, and to detect the presence of solvates or hydrates (e.g., by measuring weight loss due to water evaporation).
- **Spectroscopic Analysis:** Techniques like Fourier-Transform Infrared (FTIR) Spectroscopy can help identify molecular interactions, such as hydrogen bonding, that stabilize the cocrystals.

Dynamic Vapor Sorption (DVS)

- **Purpose:** To quantitatively evaluate the hygroscopicity of the material and its susceptibility to hydrate formation.
- **Protocol:** A small, precisely weighed sample of the solid form (e.g., 10-20 mg) is exposed to a controlled humidity ramp (e.g., from 0% to 90% Relative Humidity (RH) and back down to 0% RH) at a constant temperature. The mass change is monitored in real-time.
- **Data Interpretation:** The anhydrous Zileuton (Form A) shows a significant mass gain at high RH, indicative of conversion to the monohydrate (Form H). In contrast, the ZIL-NIC and ZIL-ISO cocrystals show minimal mass change throughout the humidity cycle, demonstrating their superior phase stability.

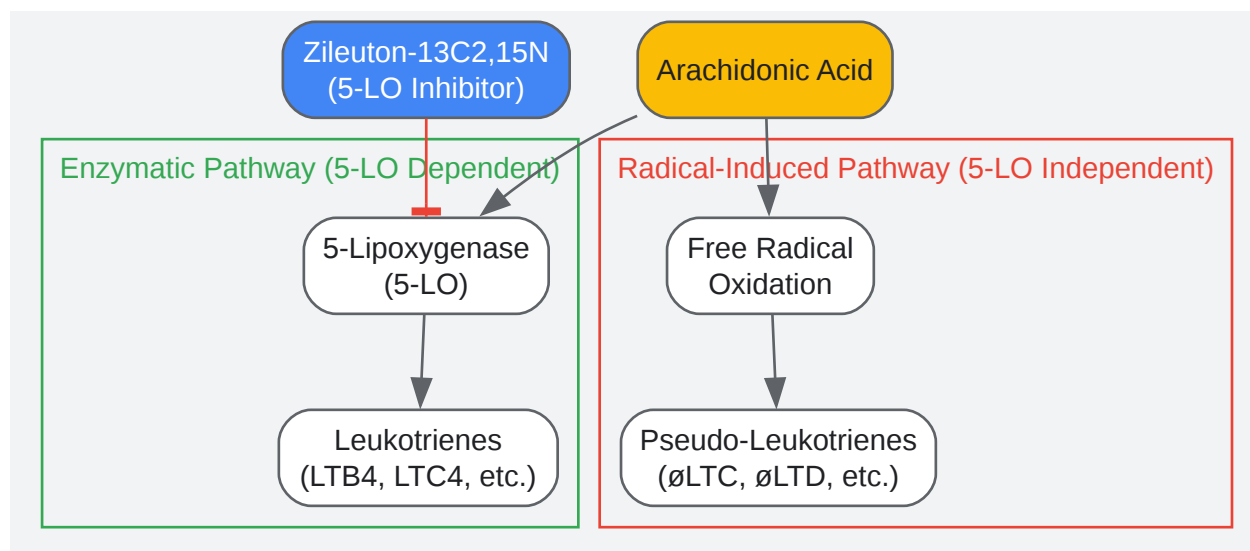
Stability Under Analytical & Hypoxia-Mimicking Conditions

While the search results lack specific analytical stress data (e.g., in various solvents or pH conditions) for **Zileuton-13C2,15N**, they provide insights from a related model of oxidative stress.

- **Relevance of Pseudo-Leukotriene (\emptyset LT) Research:** A study investigating hypoxia-like conditions (induced by CoCl_2) in human retinal pigment epithelial cells discovered a pathway that generates "pseudo-leukotrienes" (\emptyset LTs) [2]. These \emptyset LTs are structurally and functionally similar to canonical leukotrienes but are generated through a free radical-induced oxidation pathway, not the 5-lipoxygenase (5-LO) enzyme pathway.
- **Key Implication for Stability and Inhibition:** The study notes that because \emptyset LTs are generated independently of 5-LO, **"inhibitors of LT biosynthesis, e.g., Zileuton, are not expected to prevent the generation of \emptyset LTs"** [2]. This is a critical consideration for your stability guide, as it highlights a scenario where the labeled Zileuton's analytical signal (as a 5-LO inhibitor) might be stable, but the biological system is producing confounding, structurally similar metabolites through an alternate pathway that Zileuton does not inhibit. This is particularly relevant for experiments modeling oxidative stress or hypoxia.

Pathway and Experimental Workflow

The following diagram illustrates the two distinct pathways for leukotriene and pseudo-leukotriene formation, highlighting Zileuton's specific target.



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This diagram shows that Zileuton specifically inhibits the enzymatic pathway but not the radical-induced formation of pseudo-leukotrienes.

Conclusion for Researchers

In summary, for researchers using **Zileuton-13C2,15N**:

- **Solid-State Stability:** The parent Zileuton molecule is prone to hydration, but this can be mitigated through cocrystal formation [1]. The stability of the isotopic variant itself under analytical conditions (e.g., in solution under various pH and temperature) would need to be empirically determined, though the core structure is the same.
- **Analytical Considerations:** Be aware that in models of oxidative stress or hypoxia, the formation of pseudo-leukotrienes (∅LTs) occurs via a pathway independent of 5-LO. Therefore, while **Zileuton-13C2,15N** is a stable and potent 5-LO inhibitor, its presence will not prevent the generation of these confounding metabolites, which could impact analytical measurements in complex biological matrices [2].

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References

1. Cocrystals of zileuton with enhanced physical stability [pubs.rsc.org]
2. Cysteinyl leukotriene-like metabolites are generated in ... [pmc.ncbi.nlm.nih.gov]

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